

Bismarck Brown Y (C.I. 21000): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bismarck Brown Y*

Cat. No.: *B3432320*

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For Immediate Release – This technical guide provides an in-depth overview of **Bismarck Brown Y**, a diazo dye with significant applications in biological and medical research. Addressed to researchers, scientists, and professionals in drug development, this document outlines the dye's core properties, experimental applications, and procedural guidelines.

Core Properties and Identification

Bismarck Brown Y, also known by its Colour Index name Basic Brown 1, is a biological stain first described in 1863.^{[1][2]} Its Colour Index (C.I.) number is 21000.^{[1][3][4][5][6][7]} This dye is a mixture of closely related azo compounds and is utilized for its ability to stain various cellular components.^{[1][2]}

Physicochemical and Identification Data

A summary of the key identification and physicochemical properties of **Bismarck Brown Y** is presented below for easy reference.

Property	Value	References
Colour Index Number	21000	[1][3][4][5][6][7]
C.I. Name	Basic Brown 1	[1][3][4][8]
CAS Number	10114-58-6	[1][9]
Molecular Formula	C ₁₈ H ₁₈ N ₈ ·2HCl	[6][8]
Molecular Weight	419.31 g/mol	[6][8]
Appearance	Dark brown to black solid powder	[10]
Solubility in Water	1.36%	[3]
Solubility in Ethanol	1.36%	[3]
Absorption Maximum (λmax)	457 nm	[3][6]

Applications in Research and Drug Development

Bismarck Brown Y is a versatile stain employed in various histological and cytological techniques. Its primary application lies in its ability to impart a yellow to brown color to specific cellular structures, thereby aiding in their visualization and differentiation.

Key applications include:

- **Staining of Acid Mucins:** It is widely used to stain acid mucins, rendering them a distinct yellow color.[2][4]
- **Mast Cell Granule Staining:** The dye effectively stains mast cell granules, making them appear brown.[2]
- **Cartilage and Bone Staining:** It is utilized in the staining of cartilage in bone specimens.[1][2]
- **Papanicolaou Stain:** **Bismarck Brown Y** is a component of the Papanicolaou (PAP) stain, where it acts as a counterstain for cytoplasm.[1][3]

- Microbiology: It can be used as a counterstain with Victoria Blue R for the identification of acid-fast microorganisms.[\[1\]](#)[\[2\]](#)
- DNA Staining: It is also used in the Feulgen stain for the demonstration of DNA.[\[2\]](#)

Experimental Protocols

Detailed methodologies are crucial for reproducible experimental outcomes. Below are standardized protocols for the preparation of **Bismarck Brown Y** staining solutions and its application in histological staining.

Preparation of Bismarck Brown Y Staining Solution

A common formulation for a **Bismarck Brown Y** staining solution is as follows:

- Dissolution: Dissolve 0.5 g of **Bismarck Brown Y** powder in 80 ml of absolute ethanol.[\[11\]](#)
[\[12\]](#)
- Acidification: To the solution, add 20 ml of a 1% aqueous solution of hydrochloric acid.[\[11\]](#)
[\[12\]](#)
- Mixing: Ensure the components are thoroughly mixed to form a homogenous solution.

General Histological Staining Protocol for Mast Cells

This protocol outlines the steps for staining formalin-fixed, paraffin-embedded tissue sections to visualize mast cells.

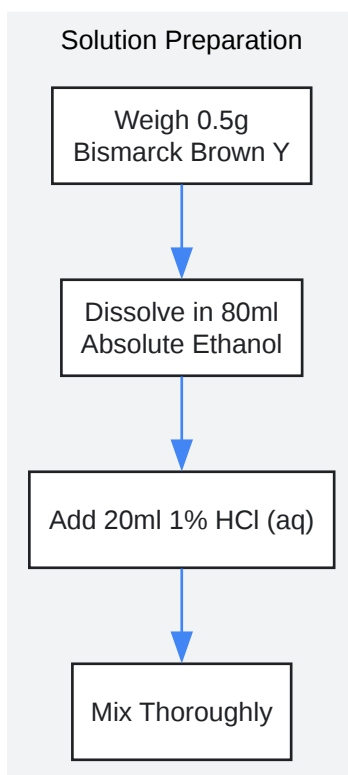
- Deparaffinization and Rehydration:
 - Deparaffinize tissue sections in xylene.
 - Rehydrate through a graded series of alcohol (100%, 95%, 70%).
- Staining:
 - Immerse slides in the prepared **Bismarck Brown Y** staining solution for 30 to 90 minutes.
[\[12\]](#) Prolonged staining can enhance the color intensity of the granules.[\[12\]](#)

- Differentiation:
 - Briefly differentiate in 70% alcohol for a few seconds to remove excess stain.[\[12\]](#)
- Dehydration and Clearing:
 - Dehydrate the sections through an ascending series of alcohol concentrations (95%, 100%).
 - Clear the sections in xylene.
- Mounting:
 - Mount the coverslip using a suitable mounting medium.

Expected Result: Mast cell granules will appear yellow-brown against a paler background.[\[12\]](#)

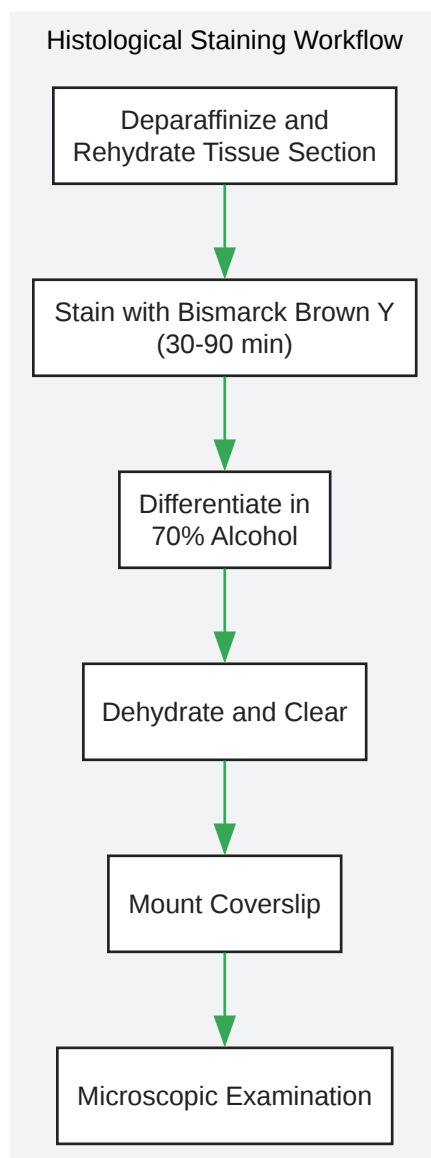
Workflow and Process Visualization

To aid in the conceptual understanding of the experimental process, the following diagrams illustrate key workflows.



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Preparation of **Bismarck Brown Y** Staining Solution.



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General workflow for histological staining.

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